

Application Notes and Protocols for Tetraniliprole Residue Analysis in Soil and Water

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Compound of Interest

Compound Name: Tetraniliprole

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This document provides detailed analytical methods for the quantitative determination of **Tetraniliprole** residues in soil and water samples. The protocols are based on established and validated methodologies, including QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) and other extraction techniques coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Overview

Tetraniliprole is a broad-spectrum insecticide belonging to the diamide class of chemistry.^[1] Monitoring its residues in environmental matrices like soil and water is crucial for assessing its environmental fate and ensuring regulatory compliance. The methods outlined below are designed to provide high sensitivity, accuracy, and reproducibility for the analysis of **Tetraniliprole**.

Quantitative Data Summary

The following tables summarize the key performance parameters of the analytical methods described in this document, providing a clear comparison of their capabilities.

Table 1: Method Performance for **Tetraniliprole** Analysis in Water

Parameter	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
Tetraniliprole	LC/MS/MS (Method FV-004-W16-01)	0.015 ng/mL	0.10 ng/mL	Not specified in summary	[2]
Tetraniliprole	HPLC/MS	1.55 - 3.09 µg/kg	5.16 - 10.29 µg/kg	83.97 - 112.18	[3] [4]

Table 2: Method Performance for **Tetraniliprole** Analysis in Soil

Parameter	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery (%)	Reference
Tetraniliprole	Microwave-Assisted Extraction LC-MS/MS (Method 01373)	0.4 - 0.9 ppb	2 ppb	Not specified in summary	[5]
Tetraniliprole	QuEChERS HPLC/MS	1.55 - 3.09 µg/kg	5.16 - 10.29 µg/kg	83.97 - 112.18	[3] [4]
Tetraniliprole & Metabolite	Modified QuEChERS LC-MS/MS	0.01 µg/g	0.05 µg/g	78.28 - 104.77	[6]

Experimental Protocols

Protocol 1: Analysis of Tetraniliprole in Water by LC-MS/MS (Based on Method FV-004-W16-01)

This protocol is suitable for the determination of **Tetraniliprole** and its metabolites in surface and tap water.[\[2\]](#)

1. Sample Preparation:

- Take an aliquot of the water sample.
- Add an isotopic internal standard.
- Dilute the sample with 1.25% acetic acid in acetonitrile.[2]
- Mix the sample thoroughly.

2. Instrumental Analysis:

- Instrument: Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS). An ABSciex 6500 mass spectrometer with a Shimadzu LC 20AD HPLC system and CTC auto sampler has been used.[2]
- Ionization Mode: Electrospray Ionization (ESI), positive and negative polarity modes may be used depending on the specific analytes.[2]
- Quantification: Based on the comparison of peak areas with those of known standards.[2]

3. Quality Control:

- Include unfortified control samples, samples fortified at the LOQ (0.10 ng/mL), and samples fortified at 10x LOQ (1.0 ng/mL) in each analytical set.[2]

Protocol 2: Analysis of Tetraniliprole in Soil using a Modified QuEChERS Method

This protocol utilizes the widely adopted QuEChERS method, which involves a salting-out extraction followed by dispersive solid-phase extraction (d-SPE) for cleanup.[3][7]

1. Sample Extraction:

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- Add 20 mL of acetonitrile.[8]

- Add 2 g of anhydrous magnesium sulfate and 5 g of sodium chloride.[8]
- Vortex the tube for 4 minutes and then centrifuge at 4000 rpm for 4 minutes.[8]

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer 6 mL of the supernatant (acetonitrile layer) to a 10 mL QuEChERS centrifuge tube. [8]
- The cleanup tube should contain 300 mg of anhydrous magnesium sulfate and 50 mg of primary secondary amine (PSA). For some applications, 5 mg of multiwalled carbon nanotubes can also be included.[8]
- Vortex the tube for 4 minutes and then centrifuge at 4000 rpm for 4 minutes.[8]

3. Final Sample Preparation and Analysis:

- Take 1 mL of the supernatant and filter it through a 0.22 µm organic membrane filter.[8]
- The sample is now ready for analysis by LC-MS/MS.
- Instrument: UPLC-XEVO TQ-S micro or similar.[8]
- Column: Waters ACQUITY UPLC™BEH C18 column (50 mm × 2.1 mm, 1.7 µm particle size) or equivalent.[8]
- Detection: Tandem mass spectrometry in Multiple Reaction Monitoring (MRM) mode.[5]

Protocol 3: Analysis of Tetraniliprole in Soil by Microwave-Assisted Extraction and LC-MS/MS (Based on Method 01373)

This method is a validated alternative for the extraction of **Tetraniliprole** from soil matrices.[5]

1. Sample Extraction:

- Weigh 20 g of the soil sample into a 100 mL wide-neck glass jar.[9]

- Add 40 mL of an extraction mixture of acetonitrile/water/acetic acid (4000/1000/30, v/v/v).[9]
- Place the jar in a microwave extractor and extract for 15 minutes.[9]
- After extraction, add 200 µL of an internal standard solution and homogenize.[9]
- Allow the sample to cool to room temperature.
- Centrifuge the extract for 5 minutes at >12000 g to remove fine soil particles.[9]

2. Sample Dilution and Final Preparation:

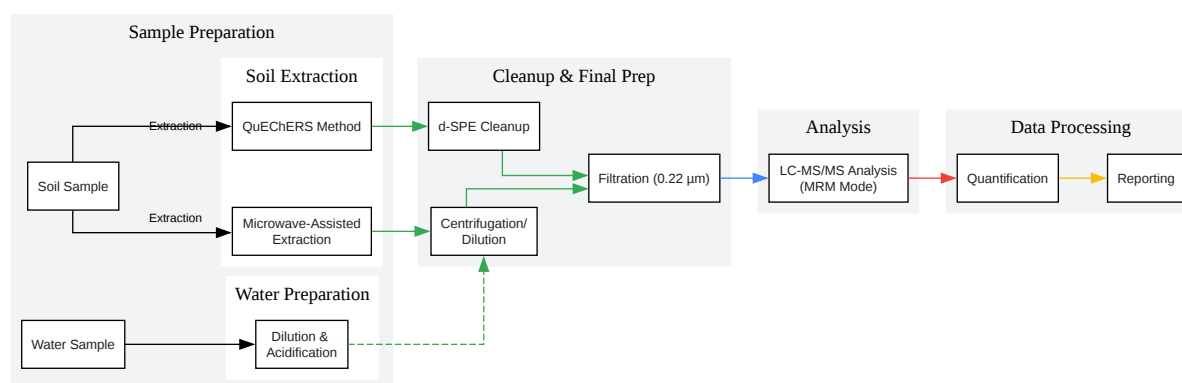
- Transfer a 0.1 mL aliquot of the supernatant into a tube and add 0.9 mL of 0.1% acetic acid, then homogenize.[9]
- Centrifuge for 5 minutes at 13500 g and 5°C.[9]

3. Instrumental Analysis:

- Instrument: High-Performance Liquid Chromatograph with Tandem Mass Spectrometry (HPLC-MS/MS).[5]
- Ionization Mode: Electrospray Ionization (ESI).[9]
- Detection: Multiple Reaction Monitoring (MRM) mode. The typical MRM transitions for **Tetraniliprole** are 545.1 → 356.0 for quantification and 545.1 → 376.0 for confirmation.[5]

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the analysis of **Tetraniliprole** residues in soil and water samples.



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Caption: General workflow for **Tetraniliprole** residue analysis.

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